

Technical Support Center: Managing Pyrophoricity of Tris(trimethylsilyl)phosphine

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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This technical support center provides essential information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with tris(trimethylsilyl)phosphine. Adherence to these guidelines is critical for ensuring laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What is tris(trimethylsilyl)phosphine and why is it considered pyrophoric?

A1: Tris(trimethylsilyl)phosphine, with the chemical formula $P(\text{SiMe}_3)_3$, is an organophosphorus compound.^[1] It is considered pyrophoric because it can spontaneously ignite upon contact with air.^{[1][2]} This reactivity is attributed to the weak, polar silicon-phosphorus (Si-P) bonds.^[3]

Q2: What are the primary hazards associated with tris(trimethylsilyl)phosphine?

A2: The primary hazard is its pyrophoric nature, meaning it can catch fire spontaneously when exposed to air. It is also highly reactive with water and other protic solvents, hydrolyzing to produce phosphine gas (PH_3), which is toxic.^{[4][5]} Additionally, it can cause skin and eye irritation or burns upon contact.

Q3: What immediate actions should be taken in case of a small spill?

A3: For a small spill, immediately smother the material with a dry, inert absorbent material such as powdered lime, dry sand, or soda ash.[2][6] Do NOT use water or a carbon dioxide fire extinguisher, as these can react violently with the compound.[6] Keep a container of the appropriate absorbent material within arm's reach when working with the reagent.[2]

Q4: What type of fire extinguisher should be available when working with tris(trimethylsilyl)phosphine?

A4: A standard dry powder (ABC) type fire extinguisher is recommended for fires involving organometallic reagents.[7][8] Class D extinguishers are suitable for combustible metal fires but may not be appropriate for organolithium reagents.[7] Never use a water-based or carbon dioxide extinguisher.[6]

Q5: How should tris(trimethylsilyl)phosphine be properly stored?

A5: It must be stored under an inert atmosphere, such as nitrogen or argon, in a tightly sealed container.[9] The storage area should be cool, dry, well-ventilated, and away from heat, sparks, and open flames. It is often recommended to store it in a freezer.

Q6: What personal protective equipment (PPE) is mandatory when handling this compound?

A6: At a minimum, a flame-resistant lab coat (e.g., Nomex), chemical splash goggles, a face shield, and appropriate chemical-resistant gloves (such as nitrile gloves underneath neoprene gloves) must be worn.[4][8] Avoid synthetic clothing as it can melt and cause severe burns.[7]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Smoke or sparks observed at the tip of the transfer needle/cannula.	Minor exposure of the reagent to air at the needle tip.	This is a common occurrence. Have a small beaker of dry sand readily available to extinguish the sparks by dipping the needle tip into the sand.
The reagent appears cloudy or contains solid precipitates.	Accidental exposure to moisture or air, leading to hydrolysis or oxidation.	Do not use the reagent. The presence of impurities can lead to unpredictable reactivity. Quench the entire bottle following the established quenching protocol.
Difficulty in drawing the liquid into a syringe.	Clogged needle or septum. High viscosity of the reagent at low temperatures.	Ensure the needle is not clogged before use. Allow the reagent to warm to room temperature in a controlled manner if it has been stored in a freezer. Never heat the bottle directly.
A fire occurs during handling.	Significant exposure of the reagent to air due to a spill or improper handling.	For small fires, use a dry powder (ABC) fire extinguisher or smother with dry sand or powdered lime. ^[6] For larger fires, evacuate the area and call emergency services. Do not use water or CO ₂ extinguishers. ^[6]
Accidental skin or eye contact.	Improper use of personal protective equipment (PPE).	Immediately flush the affected area with copious amounts of water for at least 15 minutes. For skin contact, use a safety shower. ^[8] Seek immediate medical attention.

Quantitative Data

Physical and Reactivity Properties of Tris(trimethylsilyl)phosphine

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₂₇ PSi ₃	[4]
Molecular Weight	250.54 g/mol	[4]
Appearance	Colorless to light yellow liquid	[6]
Melting Point	24 °C (75 °F)	[4]
Boiling Point	243-244 °C (469-471 °F)	[4]
Density	0.863 g/mL at 25 °C	[6]
Autoignition Temperature	20 °C (68 °F)	[7]
Solubility	Reacts with water. Soluble in pentane, hexanes, methylene chloride, benzene, toluene, and acetonitrile.	[4][6]

Experimental Protocols

Detailed Methodology for Safe Handling and Transfer

This protocol outlines the safe transfer of tris(trimethylsilyl)phosphine using syringe or cannula techniques under an inert atmosphere.

1. Preparation:

- Work must be conducted in a fume hood with the sash at the lowest possible position.[4]
- Ensure a "buddy system" is in place; never work with pyrophoric materials alone.[4]
- Remove all flammable materials and clutter from the fume hood.[4]

- Have an appropriate fire extinguisher (dry powder ABC) and a container of dry sand or powdered lime readily accessible.[\[4\]](#)[\[6\]](#)
- All glassware must be oven-dried and cooled under an inert atmosphere (nitrogen or argon) before use.[\[4\]](#)
- Wear the mandatory PPE: flame-resistant lab coat, chemical splash goggles, face shield, and double gloves (nitrile under neoprene).[\[4\]](#)[\[8\]](#)

2. Inert Atmosphere Transfer (Syringe Method for <50 mL):

- Secure the reagent bottle to a stand inside the fume hood.[\[4\]](#)
- Purge a syringe of the appropriate size with inert gas by drawing and expelling the gas at least three times.
- Puncture the septum of the reagent bottle with the inert gas-filled syringe needle.
- Introduce a second needle connected to an inert gas line (with a bubbler to prevent over-pressurization) into the septum to maintain a positive pressure of inert gas.
- Slowly draw the desired volume of the liquid into the syringe. The plunger may move due to the positive pressure.
- Withdraw the syringe and immediately insert the needle into the septum of the reaction flask, which is also under a positive pressure of inert gas.
- Slowly dispense the reagent into the reaction flask.
- Upon completion, rinse the syringe and needle by drawing up an inert solvent (e.g., hexane) and expelling it into a separate flask containing an alcohol for quenching.

Detailed Methodology for Quenching and Disposal

This protocol describes the safe quenching of excess or unreacted tris(trimethylsilyl)phosphine.

1. Preparation:

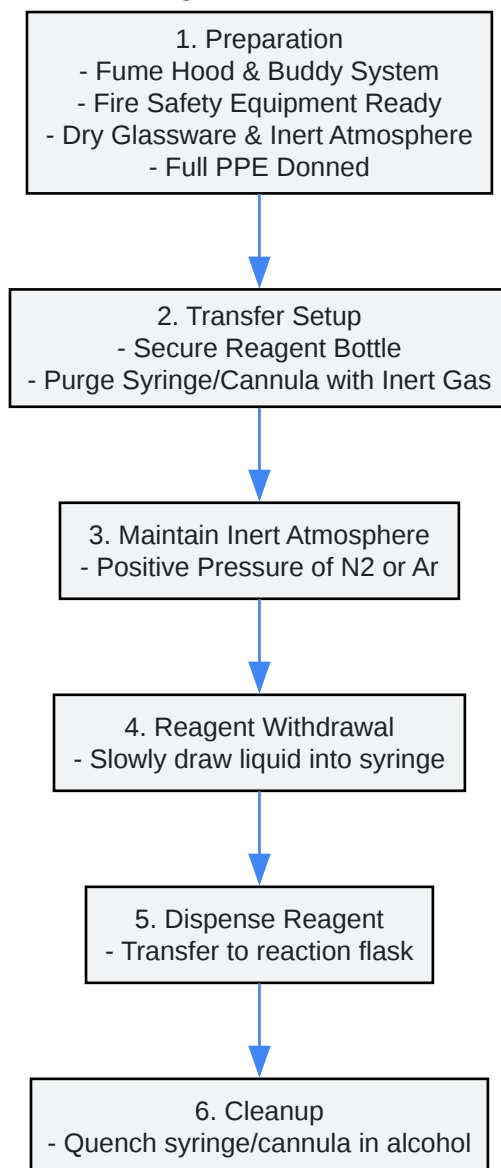
- Perform the quenching procedure in a fume hood.
- The reaction flask for quenching should be appropriately sized and equipped with a magnetic stir bar and an inert gas inlet.[3]
- Prepare an ice water bath to cool the reaction flask.
- Wear the mandatory PPE as described in the handling protocol.

2. Quenching Procedure:

- Dilute the tris(trimethylsilyl)phosphine significantly with an inert, high-boiling solvent such as heptane or toluene in the reaction flask under an inert atmosphere.
- Cool the flask in the ice water bath.
- While stirring vigorously, slowly add a less reactive alcohol, such as isopropanol, dropwise via an addition funnel or syringe. The rate of addition should be controlled to prevent excessive gas evolution and temperature increase.
- After the initial vigorous reaction subsides, a more reactive alcohol like methanol can be slowly added to ensure complete quenching.
- Finally, after no more gas evolution is observed, slowly and carefully add water dropwise to quench any remaining reactive species.
- The resulting mixture should be stirred for a period to ensure the reaction is complete before being disposed of as hazardous waste.

Visualizations

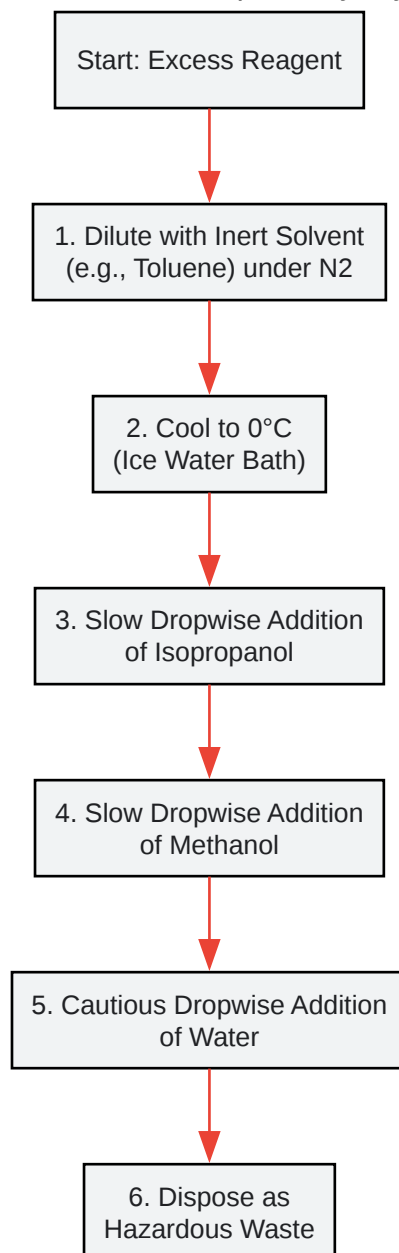
Safe Handling and Transfer Workflow



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Caption: Workflow for the safe handling and transfer of pyrophoric tris(trimethylsilyl)phosphine.

Quenching Protocol for Tris(trimethylsilyl)phosphine



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Caption: Step-by-step procedure for safely quenching tris(trimethylsilyl)phosphine.

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